

Application Note: ADME Profiling of the Wip1 Inhibitor GSK2830371-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK 2830371-d4

Cat. No.: B1154372

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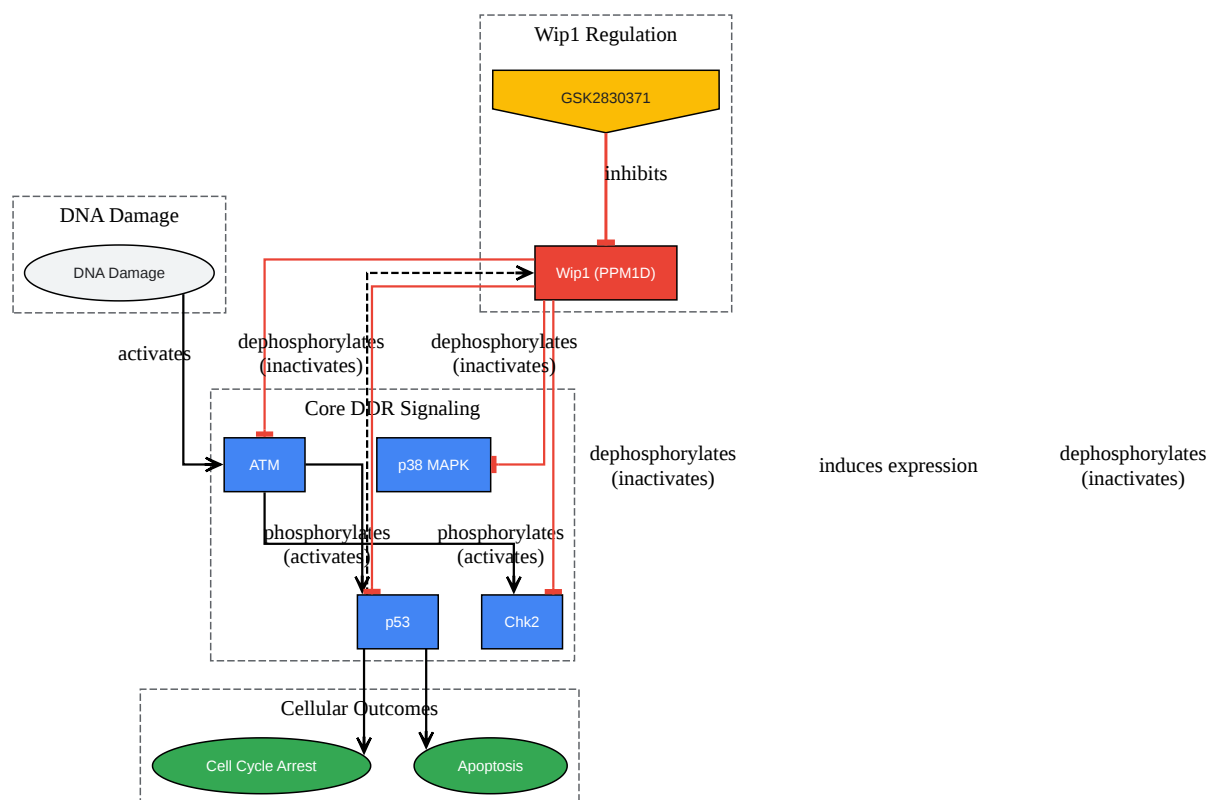
Introduction

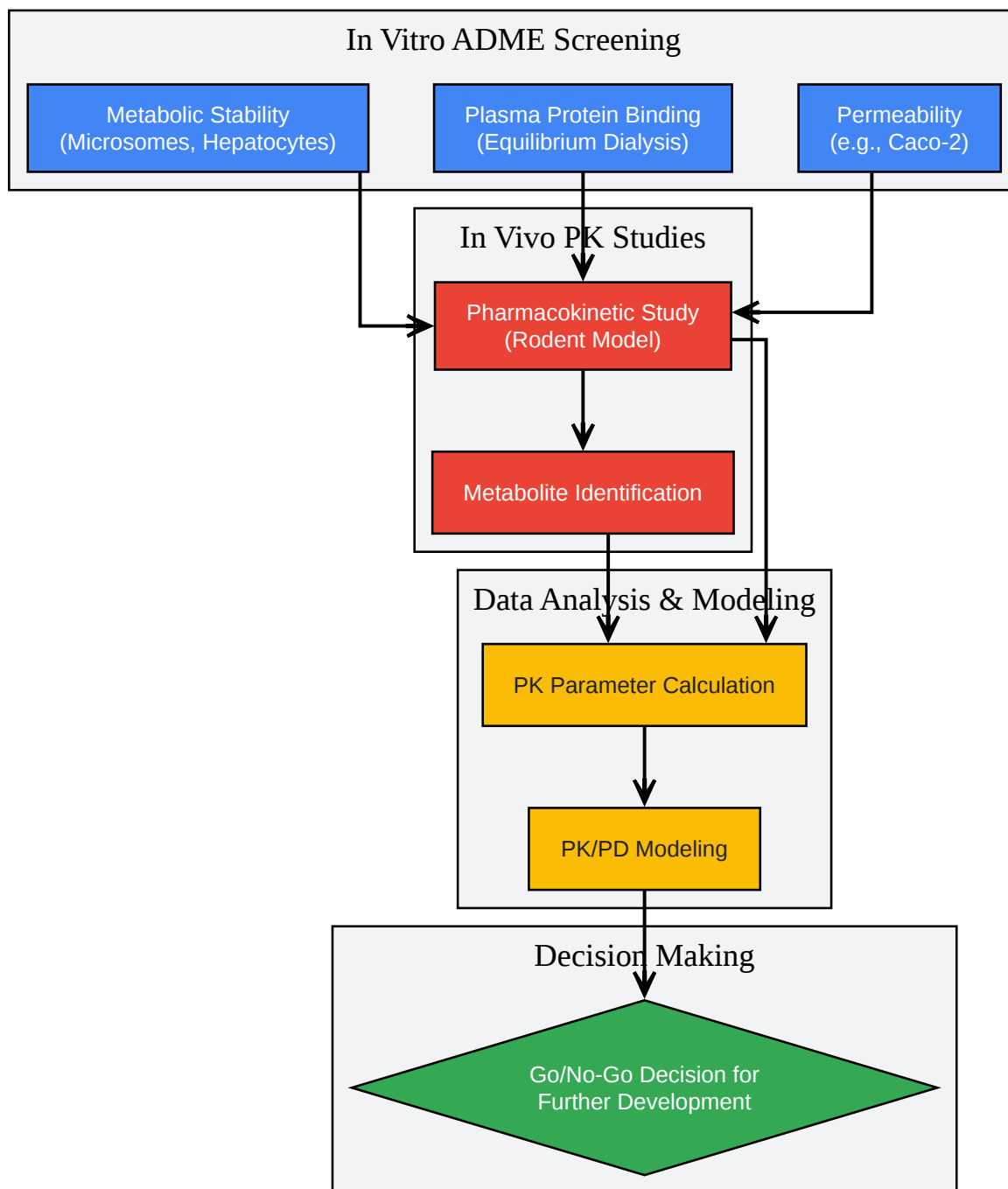
Wild-type p53-induced phosphatase 1 (Wip1), also known as protein phosphatase, Mg²⁺/Mn²⁺ dependent 1D (PPM1D), is a serine/threonine phosphatase that has emerged as a critical regulator in the DNA damage response (DDR) and cell cycle control pathways.^{[1][2][3][4][5]} Wip1 functions as a negative regulator of key tumor-suppressing proteins such as p53, ataxia-telangiectasia mutated (ATM), and checkpoint kinases 1 and 2 (Chk1/2).^{[3][4]} Overexpression of Wip1 has been observed in various human cancers, making it an attractive therapeutic target.^{[2][3][4]}

GSK2830371 is a potent and highly selective allosteric inhibitor of Wip1 phosphatase with an IC₅₀ of 6 nM.^{[6][7]} By inhibiting Wip1, GSK2830371 can restore the activity of tumor suppressor pathways, leading to cell cycle arrest and apoptosis in cancer cells.^{[8][9]} The deuterated analog, GSK2830371-d4, is often utilized as an internal standard in bioanalytical methods for accurate quantification in complex biological matrices. Understanding the Absorption, Distribution, Metabolism, and Excretion (ADME) properties of Wip1 inhibitors is crucial for their development as therapeutic agents. This application note provides an overview of the key in vitro and in vivo ADME studies for characterizing compounds like GSK2830371-d4, along with detailed experimental protocols. While specific quantitative data for GSK2830371-d4 is not publicly available, this document presents illustrative data in a structured format to guide researchers.

Wip1 Signaling Pathway

The following diagram illustrates the central role of Wip1 in the DNA damage response pathway.





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- To cite this document: BenchChem. [Application Note: ADME Profiling of the Wip1 Inhibitor GSK2830371-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1154372#adme-studies-of-wip1-inhibitors-using-gsk-2830371-d4]

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